

Application Notes and Protocols for Antibody DS44470011

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Compound of Interest

Compound Name: DS44470011

Cat. No.: B12364218

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Product Information

- Antibody Name: **DS44470011**
- Target: [Target Protein Name]
- Immunogen: [Immunogen Information, e.g., Synthetic peptide corresponding to residues of human Target Protein]
- Clonality: [e.g., Monoclonal or Polyclonal]
- Host Species: [e.g., Rabbit, Mouse]
- Isotype: [e.g., IgG]
- Purification: [e.g., Affinity Purified]
- Storage Buffer: [e.g., Phosphate buffered saline (PBS), pH 7.4, with 0.02% sodium azide and 50% glycerol]
- Storage Instructions: Store at -20°C. Avoid repeated freeze-thaw cycles.

Note: The catalog number **DS44470011** could not be found in publicly available databases. The following application notes and protocols are provided as a general template. Researchers should consult the manufacturer's datasheet for their specific antibody for precise recommendations. The data presented below is based on representative antibodies for common laboratory applications.

Recommended Antibody Dilutions

The following table provides recommended starting dilutions for various applications. Optimal dilutions should be determined experimentally by the end-user.

Application	Recommended Dilution
Western Blot (WB)	1:1000 - 1:5000
Immunohistochemistry (IHC)	1:100 - 1:500
Immunocytochemistry (ICC/IF)	1:100 - 1:500
Immunoprecipitation (IP)	1:50 - 1:200
Flow Cytometry (FC)	1:50 - 1:200

Experimental Protocols

Western Blot (WB) Protocol

- **Sample Preparation:** Lyse cells or tissues in RIPA buffer supplemented with protease and phosphatase inhibitors. Determine protein concentration using a BCA assay.
- **Electrophoresis:** Load 20-30 µg of protein per lane onto an SDS-PAGE gel.
- **Transfer:** Transfer proteins to a PVDF or nitrocellulose membrane.
- **Blocking:** Block the membrane with 5% non-fat dry milk or BSA in TBST (Tris-buffered saline with 0.1% Tween-20) for 1 hour at room temperature.
- **Primary Antibody Incubation:** Incubate the membrane with the primary antibody at the recommended dilution in blocking buffer overnight at 4°C with gentle agitation.

- **Washing:** Wash the membrane three times for 10 minutes each with TBST.
- **Secondary Antibody Incubation:** Incubate the membrane with an appropriate HRP-conjugated secondary antibody in blocking buffer for 1 hour at room temperature.
- **Washing:** Repeat the washing step.
- **Detection:** Detect the signal using an enhanced chemiluminescence (ECL) substrate and an imaging system.

Immunohistochemistry (IHC) Protocol for Paraffin-Embedded Sections

- **Deparaffinization and Rehydration:** Deparaffinize sections in xylene and rehydrate through a graded series of ethanol to distilled water.
- **Antigen Retrieval:** Perform heat-induced epitope retrieval (HIER) by boiling sections in 10 mM citrate buffer (pH 6.0) for 10-20 minutes. Allow to cool to room temperature.
- **Blocking:** Block endogenous peroxidase activity with 3% hydrogen peroxide for 10 minutes. Block non-specific binding with a blocking serum for 30 minutes.
- **Primary Antibody Incubation:** Incubate sections with the primary antibody at the recommended dilution in a humidified chamber overnight at 4°C.
- **Washing:** Wash sections three times with PBS.
- **Secondary Antibody Incubation:** Incubate with a biotinylated secondary antibody followed by a streptavidin-HRP conjugate, or with a polymer-based detection system, according to the manufacturer's instructions.
- **Washing:** Repeat the washing step.
- **Chromogen Detection:** Develop the signal with a suitable chromogen, such as DAB.
- **Counterstaining:** Counterstain with hematoxylin.

- Dehydration and Mounting: Dehydrate sections, clear in xylene, and mount with a permanent mounting medium.

Signaling Pathway Diagram

The following diagram illustrates a representative signaling pathway that could be investigated using this antibody, assuming the target is a receptor tyrosine kinase like EGFR.

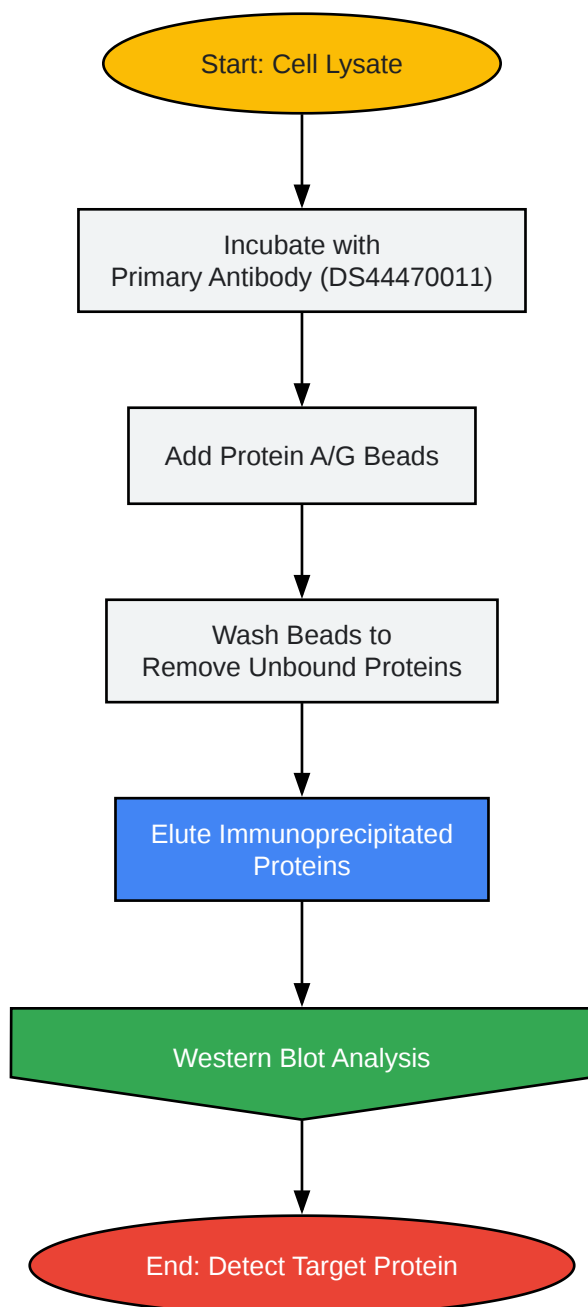


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Caption: A simplified diagram of the EGFR signaling pathway.

Experimental Workflow Diagram

This diagram outlines a typical workflow for an immunoprecipitation experiment followed by Western blot analysis.



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Caption: Workflow for Immunoprecipitation followed by Western Blot.

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